

# Application Note and Protocol: Preparation of LY2955303 Stock Solution in DMSO

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## Compound of Interest

Compound Name: LY2955303

Cat. No.: B608730

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **LY2955303** in dimethyl sulfoxide (DMSO). **LY2955303** is a potent and selective non-peptide antagonist of the calcitonin gene-related peptide (CGRP) receptor.

Accurate preparation of stock solutions is critical for ensuring reproducible results in preclinical research and drug development.

## Chemical Properties and Data

**LY2955303** is a small molecule inhibitor of the CGRP receptor, which is involved in signaling pathways associated with pain and migraine.

Property	Value	Source
IUPAC Name	(R)-N-(3-(7-methyl-1H-indazol-5-yl)-1-(4-(1-methylethyl)piperazin-1-yl)-1-oxopropan-2-yl)-4-(2-oxo-1,2-dihydroquinolin-3-yl)piperidine-1-carboxamide	
Molecular Formula	C39H49N7O3	
Molecular Weight	679.86 g/mol	
Appearance	Crystalline solid	
Purity	≥98%	
Solubility in DMSO	≥ 34 mg/mL (≥ 50 mM)	

## Experimental Protocol: Preparation of a 10 mM LY2955303 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **LY2955303** in DMSO. This concentration is a common starting point for serial dilutions to achieve desired working concentrations for in vitro and in vivo experiments.

Materials:

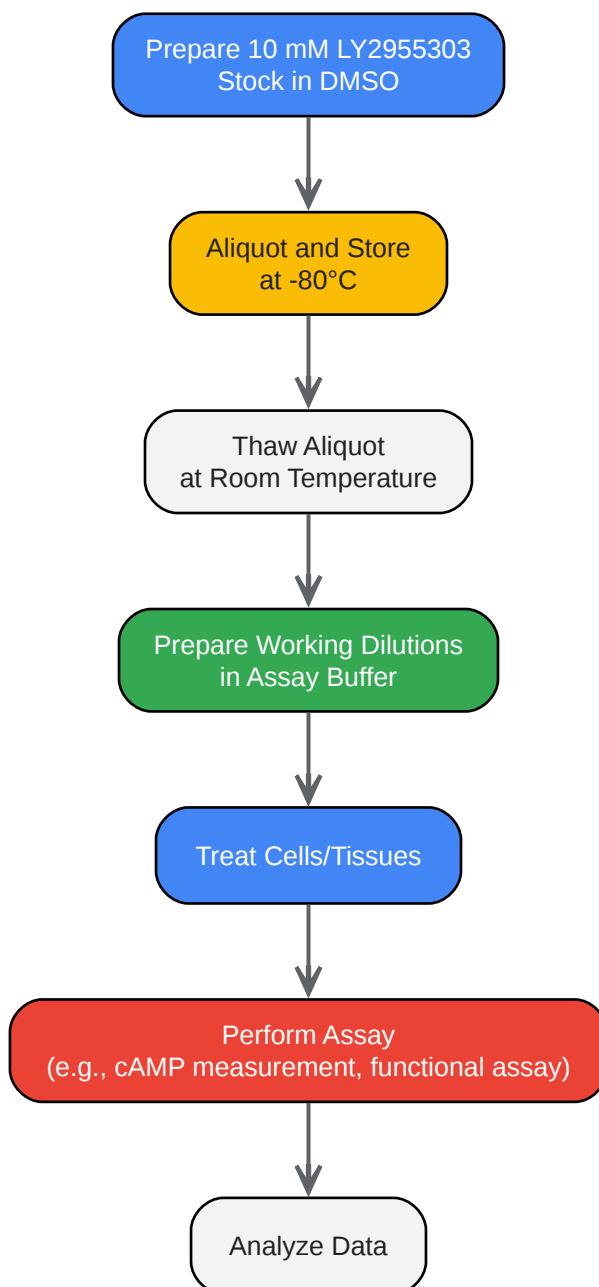
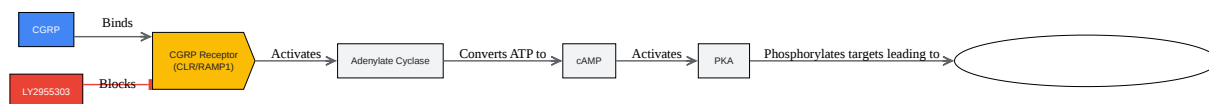
- **LY2955303** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.7% purity
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

#### Procedure:

- **Equilibrate Reagents:** Allow the **LY2955303** powder and DMSO to come to room temperature before use. This prevents condensation from forming on the compound and in the solvent.
- **Weigh LY2955303:** Accurately weigh a specific amount of **LY2955303** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.80 mg of **LY2955303**.
  - Calculation:  $\text{Molecular Weight (679.86 g/mol)} \times \text{Molar Concentration (0.010 mol/L)} \times \text{Volume (0.001 L)} = 0.0067986 \text{ g} = 6.80 \text{ mg}$ .
- **Add DMSO:** Add the appropriate volume of anhydrous DMSO to the vial containing the **LY2955303** powder. For the example above, add 1 mL of DMSO.
- **Dissolve the Compound:** Tightly cap the vial and vortex thoroughly until the **LY2955303** is completely dissolved. Gentle warming in a water bath (not to exceed 40°C) can aid in dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.
- **Storage Conditions:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months). When ready to use, thaw an aliquot at room temperature and vortex gently before making further dilutions.

## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the CGRP signaling pathway that **LY2955303** antagonizes and a typical experimental workflow for its use.



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